

Personal protective equipment for handling trans-2-Pentene

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Compound of Interest

Compound Name: trans-2-Pentene

Cat. No.: B123489

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Essential Safety and Handling Guide for trans-2-Pentene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **trans-2-Pentene**, a highly flammable and hazardous chemical. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical Properties and Hazards

trans-2-Pentene is a colorless, volatile liquid with a hydrocarbon odor.^{[1][2]} It is highly flammable and poses a significant fire risk.^{[2][3][4][5]} Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.^{[1][3]} The substance is also classified as a skin and eye irritant and may be fatal if swallowed and enters the airways.^{[1][3][4]}

Property	Value	Source
CAS Number	646-04-8	[3]
Molecular Formula	C5H10	[6]
Boiling Point	36-37 °C (96.8-98.6 °F)	[1][3][6]
Melting Point	-140 °C (-220 °F)	[3][7]
Flash Point	-45 °C (-49 °F)	[3]
Vapor Density (Air=1)	2.4	[7]
Solubility	Insoluble in water; soluble in organic solvents.	[1][2][6]

Personal Protective Equipment (PPE)

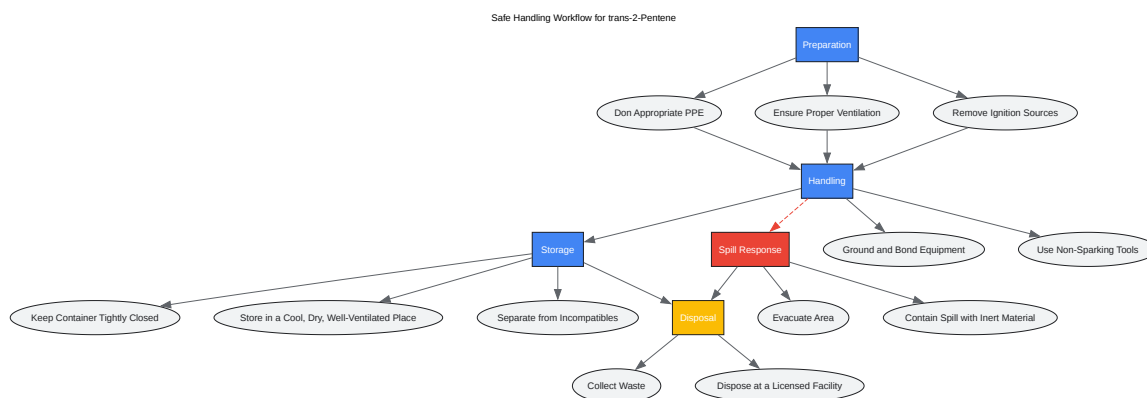
When handling **trans-2-Pentene**, the following personal protective equipment is mandatory to prevent exposure:

PPE Category	Specification	Rationale	Source
Eye Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133. A full face shield is recommended where splashing is possible.	Protects against eye irritation and serious eye damage from splashes.	[1] [3] [7]
Hand Protection	Wear impervious, fire/flame resistant gloves. Gloves must be inspected prior to use and must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.	Prevents skin contact and irritation.	[1] [8]
Skin and Body Protection	Wear appropriate protective clothing, including boots, lab coat, apron, or coveralls to prevent skin exposure. Fire/flame resistant and impervious clothing is recommended.	Minimizes skin contact with the chemical.	[1] [3] [7]
Respiratory Protection	Use only in a well-ventilated area or outdoors. [3] [8] If exposure limits are	Protects against inhalation of harmful vapors, which can cause respiratory tract	

exceeded or irritation is experienced, a full-face respirator is necessary.[1] For emergencies or unknown exposure levels, use a full-facepiece positive-pressure, air-supplied respirator.[7] A self-contained breathing apparatus (SCBA) is recommended for firefighting.[1][3] irritation and act as a simple asphyxiant.[4] [7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety. The following diagram outlines the key steps for handling **trans-2-Pentene**.



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Caption: Workflow for the safe handling of **trans-2-Pentene**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.	[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.	[1][3]
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.	[1][3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[1][3][4]

Fire and Explosion Hazards

trans-2-Pentene is highly flammable and its vapors can form explosive mixtures with air.

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3]
[7] Water spray may be used to cool closed containers, but may be ineffective at

extinguishing the fire.[3][7]

- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]
- Special Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[1][3] Containers may explode when heated.[3]

Disposal Plan

Proper disposal of **trans-2-Pentene** is essential to prevent environmental contamination.

- Waste Classification: This material should be handled as hazardous waste.[7]
- Disposal Method: Disposal should be carried out by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not dispose of in drains or waterways.[1][3]
- Container Disposal: Empty containers may retain product residues (vapors and liquid) and can be hazardous.[7] Observe all warnings and precautions listed for the product. Do not attempt to clean empty containers.[7] Dispose of containers and unused contents in accordance with federal, state, and local requirements.[7]

Disclaimer: This information is intended for guidance and is not a substitute for a comprehensive risk assessment. Always consult the full Safety Data Sheet (SDS) before handling any chemical.

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